

# Potassium Azide: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: potassium azide

Cat. No.: B1246060

[Get Quote](#)

CAS Number: 20762-60-1[1]

This guide provides an in-depth overview of **potassium azide** (KN<sub>3</sub>), a versatile and important inorganic compound utilized in various fields of scientific research and development. It covers its chemical and physical properties, synthesis, biological effects, and key experimental applications, with a focus on providing practical information for researchers, scientists, and drug development professionals.

## Physicochemical Properties

**Potassium azide** is a white, crystalline solid.[2] It is the potassium salt of hydrazoic acid and is highly soluble in water.[2]

## Identification and Structure

Property	Value
IUPAC Name	Potassium azide
Molecular Formula	KN <sub>3</sub>
Molecular Weight	81.12 g/mol [3]
CAS Number	20762-60-1
Crystal Structure	Tetragonal[2]

## Physical and Thermodynamic Properties

Property	Value
Appearance	White crystalline solid[2]
Density	2.038 g/cm <sup>3</sup> [2]
Melting Point	350-360 °C (decomposes)[4]
Boiling Point	Decomposes at 360 °C
Solubility in Water	50.8 g/100 mL at 20 °C
Standard Enthalpy of Formation ( $\Delta_f H^\ominus_{298}$ )	-1.7 kJ/mol[2]
Standard Molar Entropy ( $S^\ominus_{298}$ )	104 J·mol <sup>-1</sup> ·K <sup>-1</sup> [4]

## Solubility Profile

Solvent	Solubility	Temperature (°C)
Water	41.4 g/100 mL	0
Water	50.8 g/100 mL	20
Water	105.7 g/100 mL	100
Ethanol	0.137 g/100 g	16
Liquid Ammonia	Soluble	-
Methanol	Soluble	-
Acetone	Insoluble	-
Diethyl Ether	Insoluble	-

## Synthesis and Handling

### Experimental Protocol: Synthesis of Potassium Azide

This protocol describes the synthesis of **potassium azide** from potassium hydroxide and hydrazoic acid. Caution: Hydrazoic acid is highly toxic and explosive. This synthesis should

only be performed by trained personnel in a well-ventilated fume hood with appropriate safety precautions.

#### Materials:

- Potassium hydroxide (KOH)
- Sodium azide ( $\text{NaN}_3$ )
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Distilled water
- Ethanol
- Ice bath
- Distillation apparatus
- Reaction flask with a stirrer
- Büchner funnel and flask

#### Procedure:

- **Preparation of Hydrazoic Acid Solution:** In a fume hood, carefully add a solution of sodium azide to a cooled solution of sulfuric acid in a distillation apparatus. Gently heat the mixture to distill the hydrazoic acid, collecting it in cold distilled water.
- **Neutralization:** Slowly add the cooled hydrazoic acid solution to a stirred, aqueous solution of potassium hydroxide. Monitor the pH to ensure complete neutralization.
- **Crystallization:** Concentrate the resulting **potassium azide** solution by gentle heating. Cool the solution in an ice bath to induce crystallization.
- **Isolation and Purification:** Collect the **potassium azide** crystals by vacuum filtration using a Büchner funnel. Wash the crystals with cold ethanol to remove impurities.

- Drying: Dry the purified **potassium azide** crystals in a desiccator.

## Safety and Handling

**Potassium azide** is highly toxic and can be fatal if swallowed or absorbed through the skin.<sup>[1]</sup> It is also a potent metabolic inhibitor. The primary hazard associated with **potassium azide** is its explosive nature, especially when heated or in contact with certain metals.

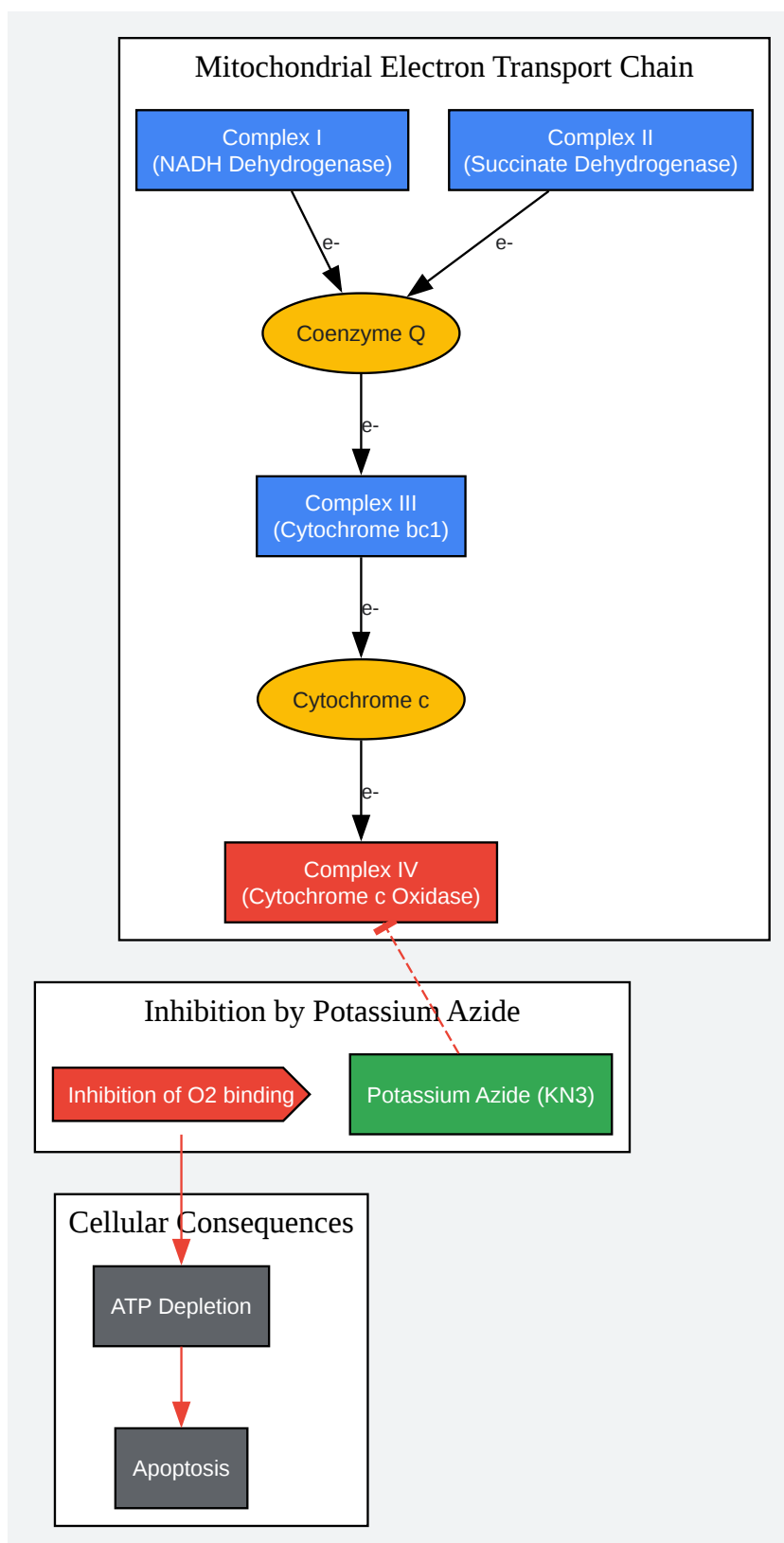
- Personal Protective Equipment (PPE): Always wear a lab coat, safety goggles, and appropriate chemical-resistant gloves when handling **potassium azide**.
- Handling: Handle in a well-ventilated fume hood. Avoid creating dust. Do not use metal spatulas; use plastic or ceramic instead.
- Storage: Store in a cool, dry, well-ventilated area away from heat, sources of ignition, and incompatible materials such as acids and heavy metals.
- Disposal: **Potassium azide** waste should be treated as hazardous. Never pour azide solutions down the drain, as they can react with lead or copper plumbing to form highly explosive metal azides.<sup>[4]</sup> Deactivate azide waste by reacting with an acidic solution of sodium nitrite to produce nitrogen gas. This should be done in a fume hood with extreme caution.

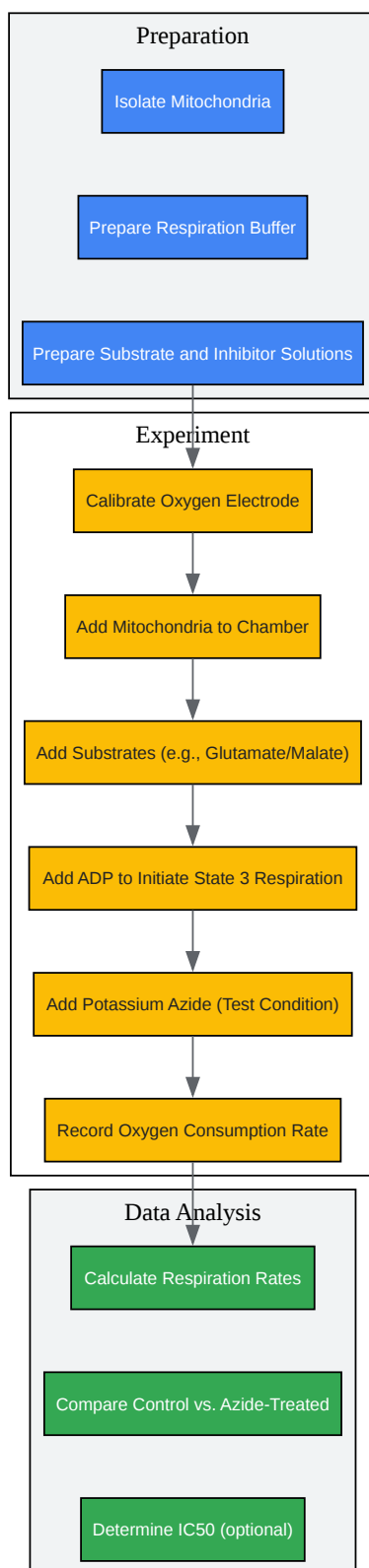
## Biological Activity and Signaling Pathways

The primary biological effect of **potassium azide** is the potent inhibition of cellular respiration through its interaction with cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain.<sup>[2]</sup>

### Inhibition of Cytochrome c Oxidase

Azide binds to the heme  $a_3$ -CuB binuclear center of cytochrome c oxidase, preventing the binding of oxygen and thus halting the electron transport chain.<sup>[5]</sup> This leads to a rapid decrease in ATP production and can induce apoptosis. Chronic exposure to low levels of azide can lead to an irreversible loss of cytochrome c oxidase activity by promoting the dissociation of the holoenzyme.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. EFFECTS OF POTASSIUM, SODIUM, AND AZIDE ON THE IONIC MOVEMENTS THAT ACCOMPANY ACTIVITY IN FROG NERVES - PMC [pmc.ncbi.nlm.nih.gov]
- 3. research.uga.edu [research.uga.edu]
- 4. chemistry.unm.edu [chemistry.unm.edu]
- 5. sciencemadness.org [sciencemadness.org]
- To cite this document: BenchChem. [Potassium Azide: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1246060#potassium-azide-cas-number-and-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)